

Comparative Analysis of Carlumab: A Cross-Reactivity Profile

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Compound of Interest

Compound Name: Anti-CCL2 (Carlumab)-SPDB-DM4

Cat. No.: B10800616

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This guide provides a detailed comparison of the Carlumab (CNTO 888) antibody with alternative anti-human CCL2 monoclonal antibodies, focusing on their cross-reactivity profiles. The information presented is intended for researchers, scientists, and drug development professionals to make informed decisions when selecting an antibody for their specific application.

Carlumab is a human monoclonal antibody that neutralizes the biological activity of C-C motif chemokine ligand 2 (CCL2), also known as monocyte chemoattractant protein-1 (MCP-1). CCL2 is a key chemokine involved in the recruitment of monocytes and macrophages to sites of inflammation and is implicated in various inflammatory diseases and cancer. Carlumab exerts its effect by binding to CCL2 and preventing its interaction with its receptor, CCR2.

Cross-Reactivity Profile of Carlumab

Studies have indicated that Carlumab is highly specific for human CCL2. It has been reported to not cross-react with murine (mouse) CCL2. Furthermore, it has been stated that Carlumab does not bind to other human or mouse CC chemokines, even those with high sequence homology, highlighting its specificity. While precise quantitative binding affinities for a full panel

of related chemokines are not publicly available, the existing data strongly suggests a narrow binding profile for Carlumab.

Alternative Anti-Human CCL2 Monoclonal Antibodies

For researchers seeking alternatives to Carlumab, several other monoclonal antibodies targeting human CCL2 are commercially available. A key comparator is the mouse monoclonal antibody clone 23007 (available from R&D Systems as MAB679).

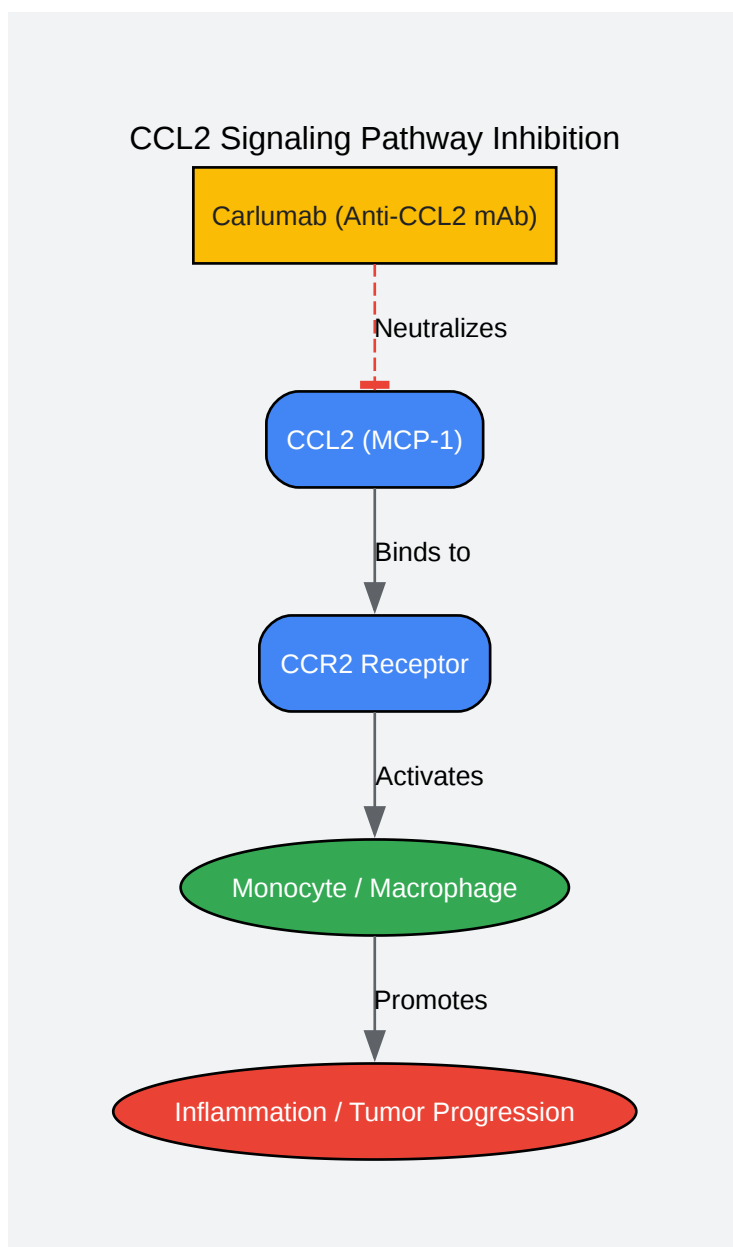
Cross-Reactivity Comparison

The following table summarizes the known cross-reactivity of Carlumab and a selected alternative. This data is based on information from published studies and manufacturer datasheets.

Antibody	Target	Known Non-Cross-Reactivity	Species Reactivity (for CCL2)
Carlumab (CNTO 888)	Human CCL2	Mouse CCL2, other human and mouse CC chemokines	Human
Clone 23007 (e.g., R&D Systems MAB679)	Human CCL2	Recombinant mouse CCL2, recombinant human and mouse CCL3, CCL4, CCL5, CCL7, CCL8	Human

Signaling Pathway of CCL2

The following diagram illustrates the signaling pathway inhibited by Carlumab and other neutralizing anti-CCL2 antibodies.

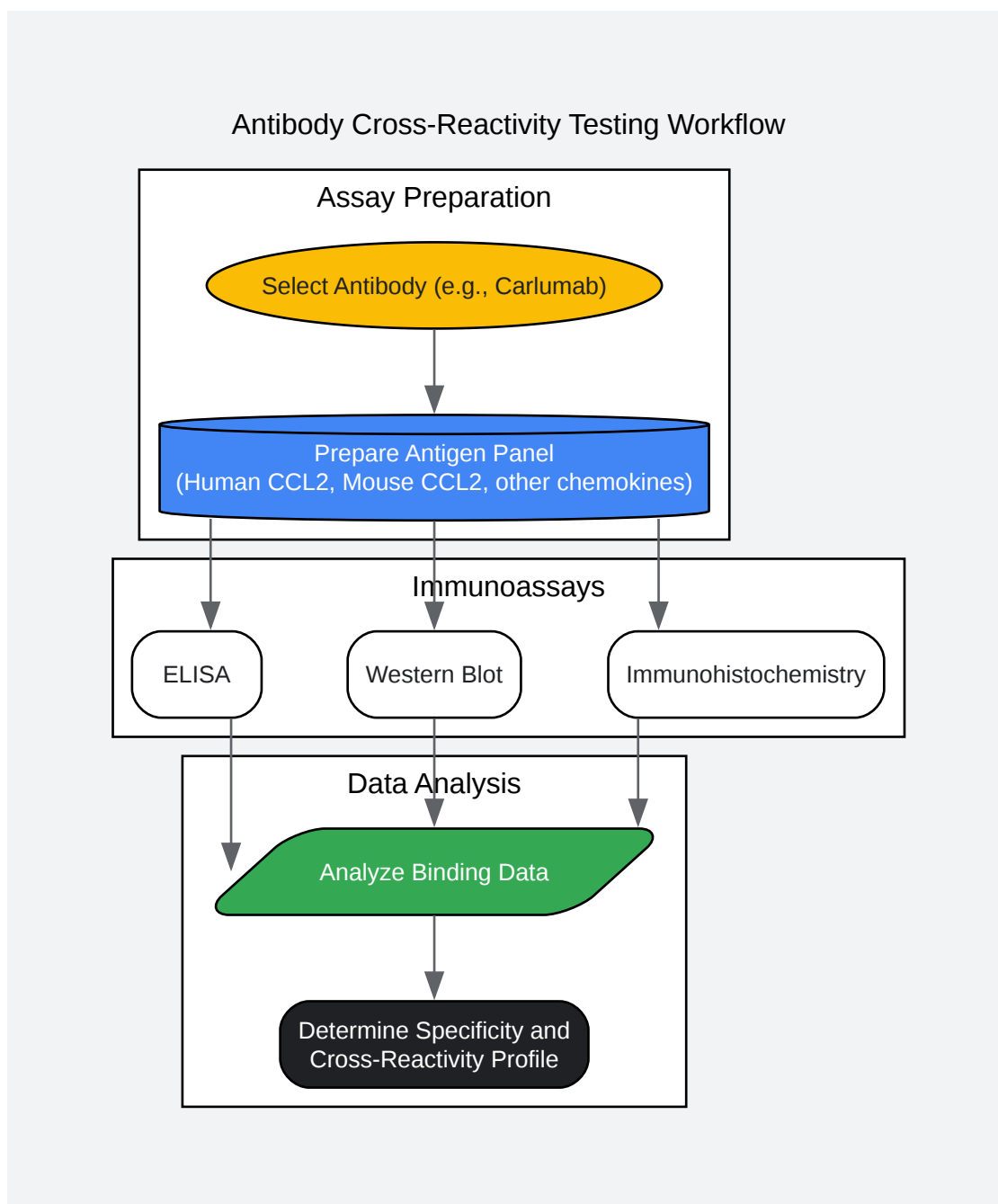


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Caption: Inhibition of the CCL2/CCR2 signaling axis by Carlumab.

Experimental Workflow for Cross-Reactivity Testing

The specificity of an anti-CCL2 antibody can be experimentally verified using several standard immunoassays. The following diagram outlines a typical workflow.



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Caption: Workflow for assessing antibody cross-reactivity.

Experimental Protocols

Detailed methodologies are crucial for the accurate assessment of antibody cross-reactivity. Below are representative protocols for common immunoassays.

Enzyme-Linked Immunosorbent Assay (ELISA) for Cross-Reactivity

Objective: To determine the binding of an anti-human CCL2 antibody to a panel of different chemokines.

- **Coating:** Coat a 96-well microplate with 100 μL /well of each chemokine (e.g., human CCL2, mouse CCL2, human CCL3, etc.) at a concentration of 1-10 $\mu\text{g/mL}$ in a suitable coating buffer (e.g., carbonate-bicarbonate buffer, pH 9.6). Incubate overnight at 4°C.
- **Washing:** Wash the plate three times with 200 μL /well of wash buffer (e.g., PBS with 0.05% Tween-20).
- **Blocking:** Block non-specific binding sites by adding 200 μL /well of blocking buffer (e.g., 5% non-fat dry milk or BSA in PBS-T) and incubate for 1-2 hours at room temperature.
- **Primary Antibody Incubation:** Wash the plate as in step 2. Add 100 μL /well of the anti-human CCL2 antibody (e.g., Carlumab) at various dilutions in blocking buffer. Incubate for 2 hours at room temperature.
- **Washing:** Repeat the wash step as in step 2.
- **Secondary Antibody Incubation:** Add 100 μL /well of a horseradish peroxidase (HRP)-conjugated secondary antibody that recognizes the primary antibody (e.g., anti-human IgG-HRP). Incubate for 1 hour at room temperature.
- **Washing:** Repeat the wash step as in step 2.
- **Detection:** Add 100 μL /well of a suitable HRP substrate (e.g., TMB). Incubate in the dark until a color develops.
- **Stop Reaction:** Stop the reaction by adding 50 μL /well of stop solution (e.g., 2N H_2SO_4).
- **Data Acquisition:** Read the absorbance at 450 nm using a microplate reader. Strong absorbance indicates binding.

Western Blot for Cross-Reactivity

Objective: To assess the specificity of an anti-human CCL2 antibody against a panel of chemokine proteins.

- **Sample Preparation:** Prepare lysates of cells expressing different chemokines or use purified recombinant chemokine proteins. Denature the protein samples by boiling in SDS-PAGE sample buffer.
- **Gel Electrophoresis:** Separate the protein samples by size on a polyacrylamide gel (SDS-PAGE).
- **Protein Transfer:** Transfer the separated proteins from the gel to a nitrocellulose or PVDF membrane.
- **Blocking:** Block the membrane for 1 hour at room temperature in a blocking buffer (e.g., 5% non-fat dry milk in TBS-T).
- **Primary Antibody Incubation:** Incubate the membrane with the anti-human CCL2 antibody (e.g., Carlumab) diluted in blocking buffer overnight at 4°C.
- **Washing:** Wash the membrane three times for 5-10 minutes each with TBS-T.
- **Secondary Antibody Incubation:** Incubate the membrane with an HRP-conjugated secondary antibody for 1 hour at room temperature.
- **Washing:** Repeat the wash step as in step 6.
- **Detection:** Detect the protein bands using an enhanced chemiluminescence (ECL) substrate and image the blot. A band at the expected molecular weight of a specific chemokine indicates binding.

Immunohistochemistry (IHC) for Species Cross-Reactivity

Objective: To determine if an anti-human CCL2 antibody cross-reacts with CCL2 in tissues from other species.

- Tissue Preparation: Obtain formalin-fixed, paraffin-embedded tissue sections from human and other species (e.g., mouse, rat, non-human primate).
- Deparaffinization and Rehydration: Deparaffinize the tissue sections in xylene and rehydrate through a graded series of ethanol to water.
- Antigen Retrieval: Perform heat-induced epitope retrieval using a suitable buffer (e.g., citrate buffer, pH 6.0).
- Blocking: Block endogenous peroxidase activity with a hydrogen peroxide solution and block non-specific binding sites with a blocking serum.
- Primary Antibody Incubation: Incubate the tissue sections with the anti-human CCL2 antibody (e.g., Carlumab) overnight at 4°C.
- Washing: Wash the slides with a wash buffer (e.g., PBS).
- Secondary Antibody Incubation: Apply a biotinylated secondary antibody followed by a streptavidin-HRP conjugate, or use a polymer-based detection system.
- Washing: Repeat the wash step.
- Chromogen Detection: Visualize the antibody binding using a suitable chromogen (e.g., DAB), which will produce a colored precipitate at the site of antigen localization.
- Counterstaining and Mounting: Counterstain the sections with hematoxylin, dehydrate, and mount with a coverslip.
- Microscopic Analysis: Examine the slides under a microscope. Specific staining in non-human tissues indicates cross-reactivity.
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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
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